

Application of PIK-294 in Cancer Cell Line Studies: A Detailed Guide

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Compound of Interest

Compound Name: *Pik-294*
CAS No.: 900185-02-6
Cat. No.: B1684647

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For Researchers, Scientists, and Drug Development Professionals

Introduction

PIK-294 is a potent and highly selective inhibitor of the p110 δ isoform of phosphoinositide 3-kinase (PI3K). The PI3K/Akt signaling pathway is a critical regulator of cell growth, proliferation, survival, and metabolism, and its aberrant activation is a frequent event in a wide range of human cancers. The δ isoform of PI3K is primarily expressed in hematopoietic cells, making it a particularly attractive target for hematological malignancies. However, emerging research suggests a role for p110 δ in solid tumors as well, sparking interest in the broader application of inhibitors like **PIK-294** in oncology research.

This document provides detailed application notes and experimental protocols for the use of **PIK-294** in cancer cell line studies, based on available research. It is intended to guide researchers in designing and executing experiments to investigate the therapeutic potential of this compound.

Mechanism of Action

PIK-294 exerts its biological effects by competitively inhibiting the ATP-binding site of the p110 δ catalytic subunit of PI3K. This inhibition prevents the phosphorylation of phosphatidylinositol-4,5-bisphosphate (PIP2) to phosphatidylinositol-3,4,5-trisphosphate (PIP3), a key second messenger. The subsequent reduction in PIP3 levels leads to decreased activation of downstream effectors, most notably the serine/threonine kinase Akt. By downregulating the PI3K/Akt signaling cascade, **PIK-294** can induce cell cycle arrest, inhibit proliferation, and promote apoptosis in cancer cells that are dependent on this pathway for their survival and growth.

Data Presentation: In Vitro Efficacy of PIK-294

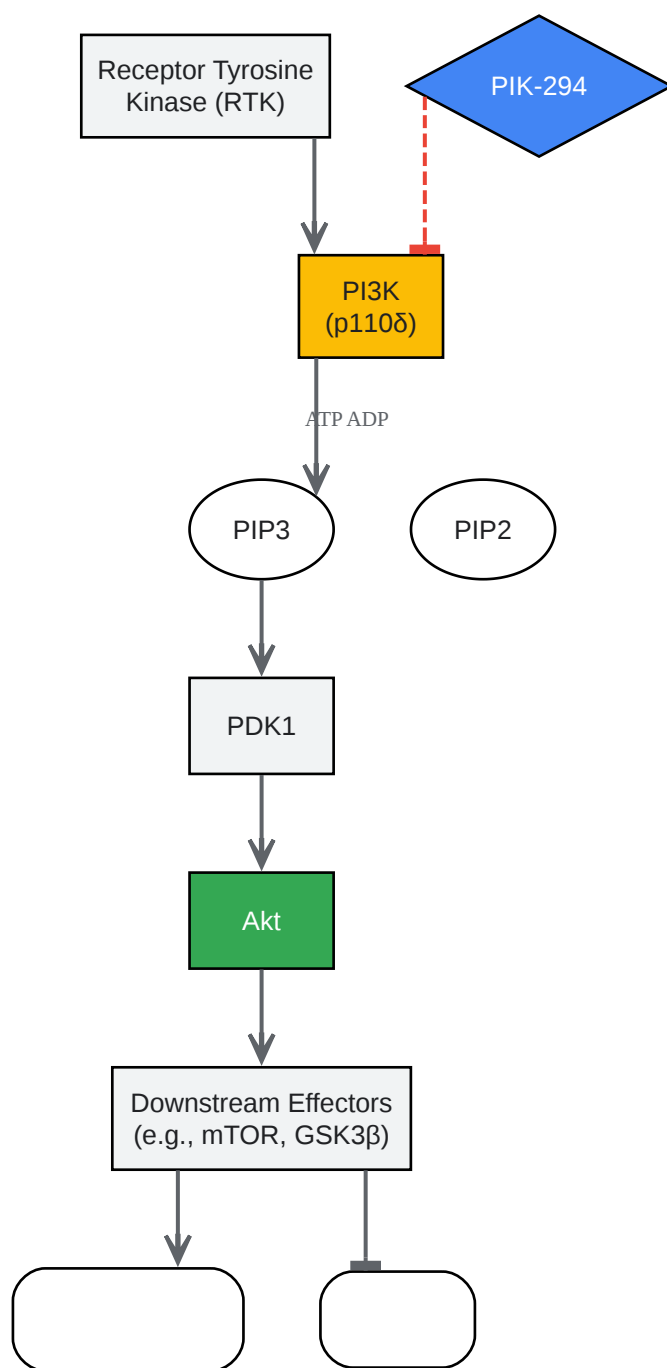
The inhibitory activity of **PIK-294** has been characterized against various isoforms of Class I PI3K. The following table summarizes the reported half-maximal inhibitory concentrations (IC50) for **PIK-294**.

PI3K Isoform	IC50 (nM)	Selectivity vs. p110 δ
p110 α	10,000	1000-fold
p110 β	490	49-fold
p110 γ	160	16-fold
p110 δ	10	-

Data compiled from publicly available sources.

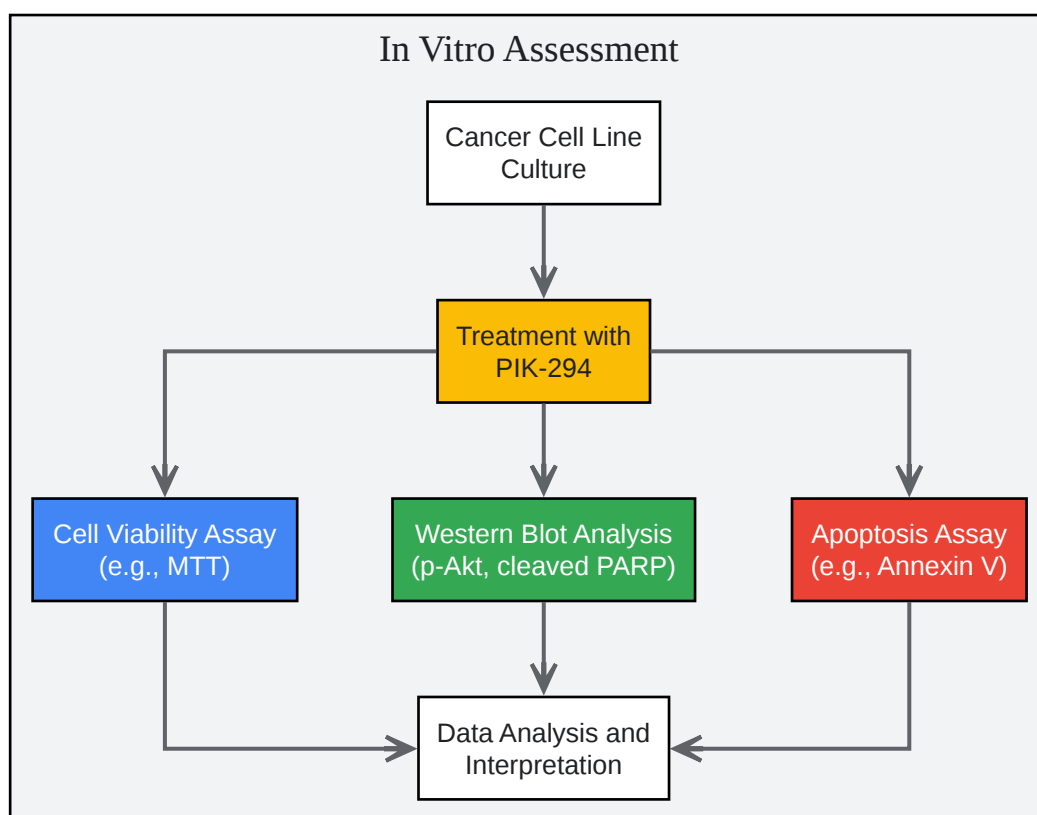
Signaling Pathways and Experimental Workflows

The following diagrams illustrate the PI3K/Akt signaling pathway targeted by **PIK-294** and a general workflow for assessing its in vitro anti-cancer activity.



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PI3K/Akt Signaling Pathway Inhibition by **PIK-294**.



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General Experimental Workflow for **PIK-294** Evaluation.

Experimental Protocols

The following are detailed protocols for key experiments to assess the effects of **PIK-294** on cancer cell lines.

Cell Viability Assay (MTT Assay)

This protocol is designed to determine the cytotoxic or growth-inhibitory effects of **PIK-294** on cancer cell lines.

Materials:

- Cancer cell lines of interest
- Complete cell culture medium

- **PIK-294** (stock solution in DMSO)
- 96-well flat-bottom plates
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization solution (e.g., 10% SDS in 0.01 M HCl)
- Multichannel pipette
- Microplate reader

Procedure:

- Cell Seeding:
 - Trypsinize and count the cells.
 - Seed the cells in a 96-well plate at a density of 5,000-10,000 cells per well in 100 μ L of complete medium.
 - Incubate the plate at 37°C in a 5% CO₂ incubator for 24 hours to allow for cell attachment.
- Compound Treatment:
 - Prepare serial dilutions of **PIK-294** in complete medium from a concentrated stock solution. It is recommended to perform a wide range of concentrations initially (e.g., 0.01 μ M to 100 μ M) to determine the IC₅₀.
 - Remove the medium from the wells and add 100 μ L of the medium containing the different concentrations of **PIK-294**. Include a vehicle control (DMSO) at the same concentration as the highest **PIK-294** concentration.
 - Incubate the plate for 48-72 hours at 37°C in a 5% CO₂ incubator.
- MTT Addition:

- After the incubation period, add 10 μ L of MTT solution to each well.
- Incubate the plate for 3-4 hours at 37°C until a purple formazan precipitate is visible under a microscope.
- Solubilization and Measurement:
 - Add 100 μ L of the solubilization solution to each well.
 - Gently pipette up and down to dissolve the formazan crystals.
 - Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis:
 - Subtract the absorbance of the blank (medium only) from all readings.
 - Calculate the percentage of cell viability for each concentration relative to the vehicle control.
 - Plot the percentage of viability against the log of the **PIK-294** concentration and determine the IC50 value using a non-linear regression analysis.

Western Blot Analysis for Akt Phosphorylation

This protocol is used to assess the effect of **PIK-294** on the PI3K/Akt signaling pathway by measuring the phosphorylation of Akt.

Materials:

- Cancer cell lines
- 6-well plates
- **PIK-294** (stock solution in DMSO)
- Lysis buffer (e.g., RIPA buffer) with protease and phosphatase inhibitors
- BCA protein assay kit

- SDS-PAGE gels and running buffer
- Transfer buffer and PVDF membrane
- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
- Primary antibodies: anti-phospho-Akt (Ser473), anti-total-Akt, and anti- β -actin (loading control)
- HRP-conjugated secondary antibody
- Chemiluminescent substrate
- Imaging system

Procedure:

- Cell Treatment and Lysis:
 - Seed cells in 6-well plates and grow to 70-80% confluency.
 - Treat the cells with various concentrations of **PIK-294** (and a vehicle control) for a specified time (e.g., 2, 6, or 24 hours).
 - Wash the cells with ice-cold PBS and lyse them with 100-200 μ L of lysis buffer per well.
 - Scrape the cells and transfer the lysate to a microcentrifuge tube.
 - Centrifuge at 14,000 rpm for 15 minutes at 4°C to pellet the cell debris.
- Protein Quantification:
 - Determine the protein concentration of the supernatant using a BCA protein assay.
- SDS-PAGE and Western Blotting:
 - Normalize the protein concentrations and prepare samples with Laemmli buffer.
 - Boil the samples at 95°C for 5 minutes.

- Load equal amounts of protein (e.g., 20-30 µg) onto an SDS-PAGE gel and run the electrophoresis.
- Transfer the proteins to a PVDF membrane.
- Immunoblotting:
 - Block the membrane with blocking buffer for 1 hour at room temperature.
 - Incubate the membrane with the primary antibody (e.g., anti-phospho-Akt) overnight at 4°C.
 - Wash the membrane three times with TBST.
 - Incubate with the HRP-conjugated secondary antibody for 1 hour at room temperature.
 - Wash the membrane three times with TBST.
- Detection:
 - Apply the chemiluminescent substrate and visualize the protein bands using an imaging system.
 - Strip the membrane and re-probe with anti-total-Akt and then anti-β-actin antibodies to ensure equal loading.

Conclusion

PIK-294 is a valuable research tool for investigating the role of the p110δ isoform of PI3K in cancer. The protocols provided here offer a framework for assessing its in vitro efficacy and mechanism of action in various cancer cell lines. Researchers should optimize these protocols for their specific cell lines and experimental conditions. Further investigation into the efficacy of **PIK-294** in a broader range of solid tumor models is warranted to fully elucidate its therapeutic potential in oncology.

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